

physicochemical properties of 2-Chloro-6-nitroanisole

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Compound of Interest

Compound Name: 2-Chloro-6-nitroanisole

Cat. No.: B183065

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An In-depth Technical Guide to the Physicochemical Properties of **2-Chloro-6-nitroanisole**

Introduction

2-Chloro-6-nitroanisole, with the CAS number 80866-77-9, is an organic compound that serves as a valuable intermediate and building block in various chemical syntheses. Its molecular structure, featuring a chlorinated and nitrated anisole ring, provides multiple reactive sites for the development of more complex molecules. This technical guide offers a detailed overview of the core physicochemical properties of **2-Chloro-6-nitroanisole**, presents relevant experimental protocols, and provides visual workflows for its synthesis and handling, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physical and chemical characteristics of **2-Chloro-6-nitroanisole** are summarized below. These properties are crucial for its handling, application in synthetic chemistry, and for predicting its behavior in various chemical environments.

| Property | Value | Source(s) |
|-------------------|---|-----------------|
| CAS Number | 80866-77-9 | [1][2][3] |
| Molecular Formula | C ₇ H ₆ ClNO ₃ | [1][3][4][5][6] |
| Molecular Weight | 187.58 g/mol | [3][4][5] |
| Appearance | Data not available | |
| Melting Point | 56 °C | [1] |
| Boiling Point | 276.7 °C at 760 mmHg | [1] |
| Flash Point | 121.1 °C | |
| Refractive Index | 1.559 | [1] |
| Solubility | Soluble in ethanol.[1] | [1] |

Experimental Protocols

Detailed experimental protocols for the determination of every physicochemical property for this specific compound are not readily available in the public domain. However, standard laboratory procedures are employed. Below are generalized methodologies for key property determination and a specific protocol for its synthesis.

Determination of Melting Point

The melting point of a solid crystalline substance like **2-Chloro-6-nitroaniso**le is a key indicator of its purity.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small, finely powdered sample of **2-Chloro-6-nitroaniso**le is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or a digital temperature sensor.

- **Heating:** The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. For pure substances, this range is typically narrow. The reported melting point for **2-Chloro-6-nitroanisole** is 56 °C.^[1]

Determination of Boiling Point

The boiling point is determined for liquid substances at a given pressure.

Methodology: Distillation Method

- **Apparatus Setup:** A small quantity of the substance is placed in a distillation flask fitted with a condenser and a thermometer. The thermometer bulb should be positioned just below the side arm of the flask to accurately measure the temperature of the vapor.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- **Observation:** The temperature is recorded when it becomes constant. This stable temperature, observed during the distillation of the liquid, is the boiling point. The atmospheric pressure is also recorded, as boiling point is pressure-dependent. The boiling point for **2-Chloro-6-nitroanisole** is reported as 276.7 °C at 760 mmHg.^[1]

Synthesis of 2-Chloro-6-nitroanisole

A described method for the synthesis of **2-Chloro-6-nitroanisole** involves an etherification reaction.

Reaction Scheme: The synthesis involves the conversion of a suitable precursor, followed by purification. Protocol:

- **Reaction Completion:** Samples are taken periodically to monitor the reaction's progress.
- **Solvent Removal:** After the reaction is complete, the solvent is removed by distillation under reduced pressure.

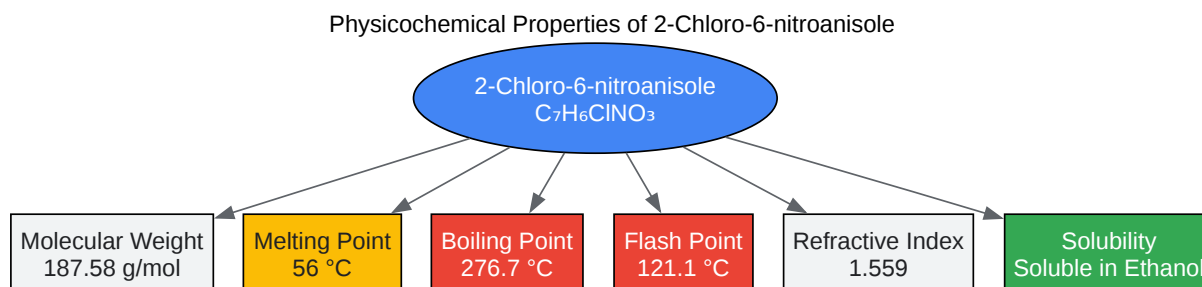
- Slurry Formation: 200g of water is added to the residue, and the mixture is stirred to form a slurry.
- Washing and Filtration: The solid product is washed, and then collected by filtration.
- Final Washing and Drying: The collected filter cake is washed again with water and then dried under vacuum to yield **2-chloro-6-nitroanisole**.^[2]

This process reportedly yields 141.46g of the product with a purity of 95% and a reaction yield of 85%.^[2]

Visualizations

Logical Relationships of Physicochemical Properties

The following diagram illustrates the key physicochemical properties of **2-Chloro-6-nitroanisole** and their relationships.

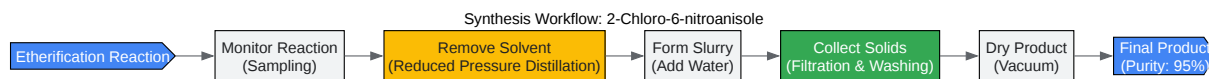


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Caption: Key physicochemical properties of **2-Chloro-6-nitroanisole**.

Experimental Workflow for Synthesis

This diagram outlines the steps for the synthesis of **2-Chloro-6-nitroanisole** as described in the protocol.

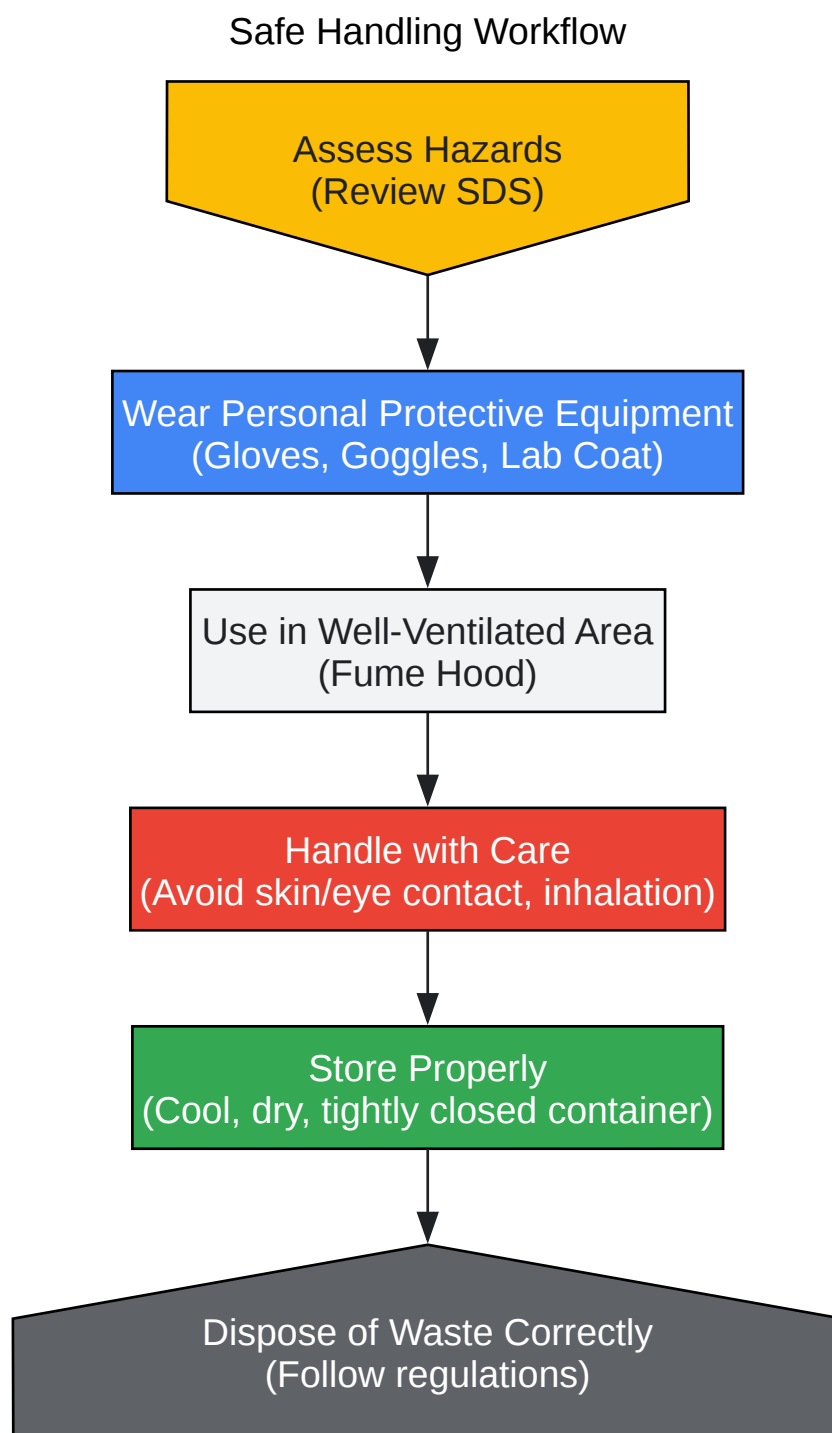


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Caption: Workflow for the synthesis of **2-Chloro-6-nitroanisole**.

Safety and Handling Workflow

Based on general safety data for similar chemical compounds, this workflow provides a logical sequence for safe handling.



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Caption: General workflow for safe handling of chemical intermediates.

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